

tetraphenylphosphonium tetraphenylborate

molecular weight and formula

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Compound of Interest

Compound Name: *Tetraphenylphosphonium tetraphenylborate*

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An In-depth Technical Guide on **Tetraphenylphosphonium Tetraphenylborate**

This guide provides a comprehensive overview of the molecular formula and molecular weight of **tetraphenylphosphonium tetraphenylborate**, a compound of significant interest to researchers, scientists, and professionals in drug development.

Molecular Composition and Formula

Tetraphenylphosphonium tetraphenylborate is an ionic compound. It is formed from the electrostatic interaction between a positively charged tetraphenylphosphonium cation and a negatively charged tetraphenylborate anion.

- **Tetraphenylphosphonium Cation:** The formula for the tetraphenylphosphonium cation is $[(C_6H_5)_4P]^+$. This cation consists of a central phosphorus atom bonded to four phenyl (C_6H_5) groups.^[1] Its chemical formula is $C_{24}H_{20}P^+$.
- **Tetraphenylborate Anion:** The formula for the tetraphenylborate anion is $[B(C_6H_5)_4]^-$. This anion features a central boron atom bonded to four phenyl groups.^{[2][3]} Its chemical formula is $C_{24}H_{20}B^-$.

When these two ions combine, they form the salt **tetraphenylphosphonium tetraphenylborate**. The overall molecular formula for this compound is $C_{48}H_{40}BP$.

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for the molecular weight of **tetraphenylphosphonium tetraphenylborate** is as follows:

- Atomic weight of Carbon (C): 12.011 u
- Atomic weight of Hydrogen (H): 1.008 u
- Atomic weight of Boron (B): 10.81 u
- Atomic weight of Phosphorus (P): 30.974 u

$$\text{Molecular Weight} = (48 \times 12.011) + (40 \times 1.008) + (1 \times 10.81) + (1 \times 30.974) = 576.528 + 40.32 + 10.81 + 30.974 = 658.632 \text{ g/mol}$$

Data Summary

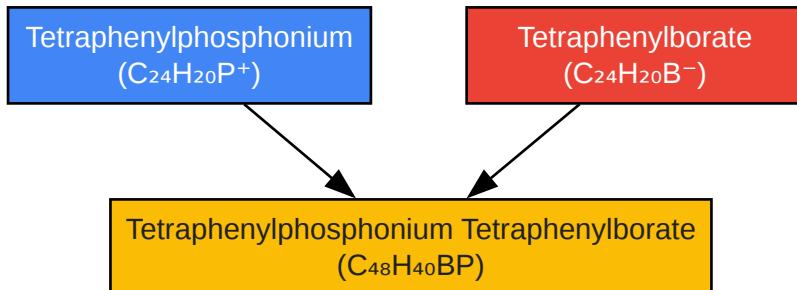
For ease of reference, the quantitative data for **tetraphenylphosphonium tetraphenylborate** and its constituent ions are summarized in the table below.

Component	Molecular Formula	Molecular Weight (g/mol)
Tetraphenylphosphonium (cation)	$\text{C}_{24}\text{H}_{20}\text{P}^+$	339.38
Tetraphenylborate (anion)	$\text{C}_{24}\text{H}_{20}\text{B}^-$	319.25
Tetraphenylphosphonium Tetraphenylborate	$\text{C}_{48}\text{H}_{40}\text{BP}$	658.63

Formation of Tetraphenylphosphonium Tetraphenylborate

The formation of this salt can be visualized as the combination of its constituent ions.

Formation of Tetraphenylphosphonium Tetraphenylborate

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Ionic assembly of the target compound.

Experimental Protocols

Detailed experimental protocols for the synthesis of related salts can be found in the literature. For instance, sodium tetraphenylborate is synthesized by reacting sodium tetrafluoroborate with phenylmagnesium bromide.^[2] The synthesis of tetraphenylphosphonium salts often involves the quaternization of triphenylphosphine.^[4] The formation of **tetraphenylphosphonium tetraphenylborate** itself is typically achieved through a salt metathesis reaction, where a solution containing the tetraphenylphosphonium cation (e.g., from tetraphenylphosphonium chloride) is mixed with a solution containing the tetraphenylborate anion (e.g., from sodium tetraphenylborate). The resulting precipitate of **tetraphenylphosphonium tetraphenylborate** can then be isolated.

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References

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